

Proper Disposal of 2-Undecanol: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: **2-Undecanol**

Cat. No.: **B040161**

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For immediate reference, **2-Undecanol** should be treated as hazardous waste. Do not dispose of it down the drain or in regular trash. This guide provides essential safety and logistical information for the proper disposal of **2-Undecanol** in a laboratory setting, ensuring the safety of personnel and compliance with environmental regulations.

Safety and Handling Precautions

Before handling **2-Undecanol**, it is crucial to be aware of its potential hazards. According to safety data sheets (SDS), **2-Undecanol** is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.[\[1\]](#) Furthermore, it is very toxic to aquatic life with long-lasting effects.[\[2\]](#)

Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles or a face shield.[\[1\]](#)[\[3\]](#)
- Hand Protection: Wear appropriate chemical-resistant gloves.[\[1\]](#)[\[3\]](#)
- Skin and Body Protection: Wear a lab coat and ensure skin is not exposed.[\[3\]](#)
- Respiratory Protection: Use only in a well-ventilated area. If inhalation risk is high, use a suitable respirator.[\[1\]](#)

Quantitative Data Summary

The following table summarizes key quantitative data for **2-Undecanol**, essential for safe handling and storage.

Property	Value	Source
Molecular Formula	C ₁₁ H ₂₄ O	[2]
Molecular Weight	172.31 g/mol	[2][4]
Appearance	Colorless liquid	[3]
Flash Point	107 °C / 224.6 °F	[3]
Boiling Point	229 - 231 °C / 444.2 - 447.8 °F	[3]
Specific Gravity	0.820	[3]
GHS Hazard Statements	H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation), H410 (Very toxic to aquatic life with long lasting effects)	[1][2]

Waste Handling and Disposal Protocol

This protocol outlines the step-by-step procedure for the safe disposal of **2-Undecanol** waste.

1. Waste Identification and Segregation:

- Treat all **2-Undecanol** and materials contaminated with it as hazardous waste.[5][6]
- Segregate **2-Undecanol** waste from other waste streams to prevent accidental mixing of incompatible chemicals.[7] Store it separately from strong acids and oxidizing agents.[3]

2. Waste Collection and Containerization:

- Use a designated, compatible, and leak-proof container for collecting **2-Undecanol** waste. Plastic is often preferred for liquid chemical waste.[6]

- The container must have a secure screw-top cap and be in good condition.[7]
- Do not fill the container completely; leave at least one inch of headspace to allow for expansion.[7]
- Keep the waste container closed at all times, except when adding waste.[5][6]

3. Waste Labeling:

- Clearly label the waste container with "Hazardous Waste" and the full chemical name, "**2-Undecanol**."
- Indicate the hazards associated with **2-Undecanol** (e.g., "Harmful," "Irritant," "Environmentally Hazardous").
- Record the date when waste was first added to the container.

4. Storage:

- Store the sealed and labeled waste container in a designated Satellite Accumulation Area (SAA) within the laboratory, at or near the point of generation.[6][7]
- The SAA should be a secondary containment system, such as a chemical-resistant tray, to contain any potential leaks.
- Ensure the SAA is inspected regularly for any signs of leakage or container degradation.[7]

5. Disposal Request and Pickup:

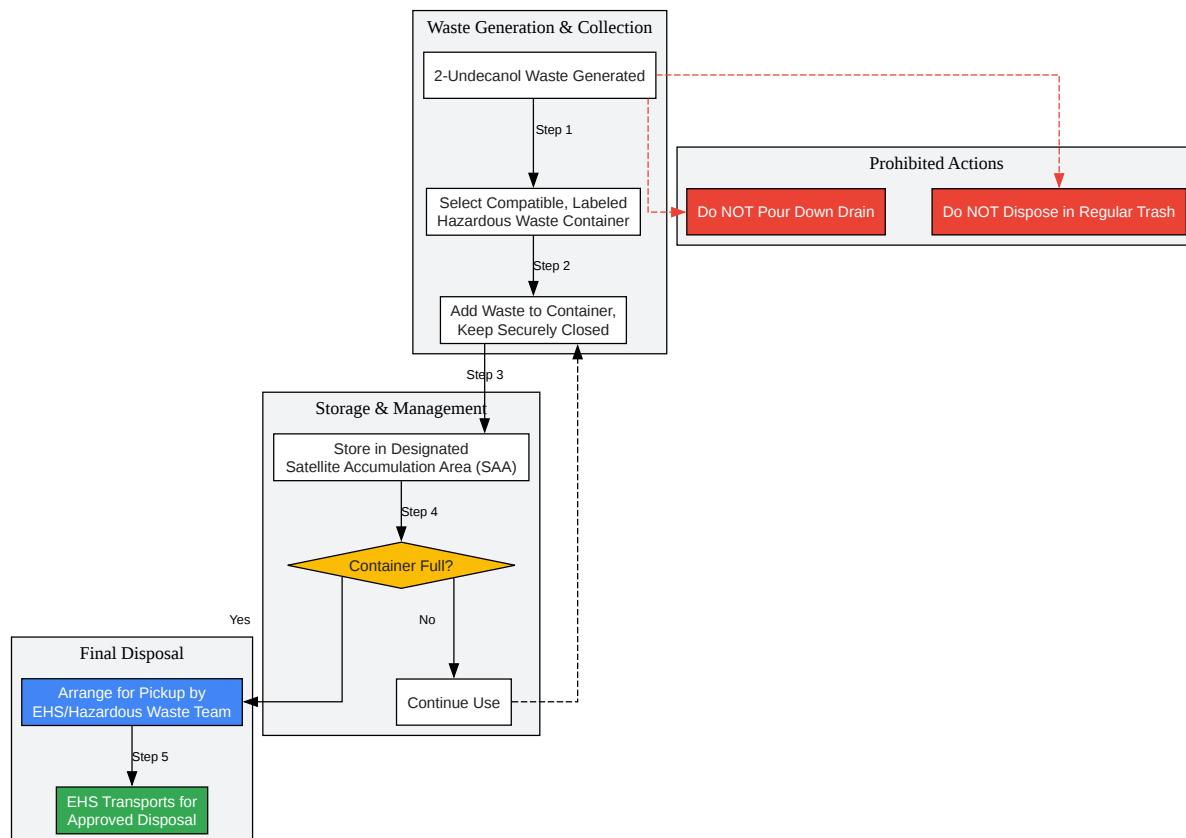
- Once the waste container is full or you are ready for disposal, contact your institution's Environmental Health and Safety (EHS) or hazardous waste management department to arrange for pickup.[5][6]
- Follow your institution's specific procedures for requesting a waste pickup. This may involve submitting an online form or attaching a specific waste tag.

6. Empty Container Disposal:

- A container that has held **2-Undecanol** must be properly decontaminated before being disposed of as regular trash.
- Triple-rinse the empty container with a suitable solvent. The rinsate must be collected and disposed of as hazardous waste along with the **2-Undecanol** waste.[\[5\]](#)
- After triple-rinsing, deface or remove all hazardous labels from the container before disposing of it in the regular trash.[\[5\]](#)

2-Undecanol Disposal Workflow

The following diagram illustrates the decision-making process and workflow for the proper disposal of **2-Undecanol** waste in a laboratory setting.

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